

A Technical Guide to the Physical Properties of Carbazole-d8

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the core physical properties of Carbazole-d8, focusing on its melting and boiling points. It includes standardized experimental protocols for the determination of these properties and a workflow visualization to guide laboratory procedures.

Introduction

Carbazole-d8 (1,2,3,4,5,6,7,8-octadeuterio-9H-carbazole) is the deuterated analog of carbazole, an aromatic heterocyclic organic compound. With a molecular weight of 175.26 g/mol, it serves as a valuable tool in various scientific applications, including as an internal standard in mass spectrometry-based analysis and in the synthesis of organic light-emitting diodes (OLEDs). The substitution of hydrogen with deuterium can subtly influence its physicochemical properties and metabolic pathways, making precise characterization essential for its application in drug development and materials science.

Physical Properties

The melting and boiling points of Carbazole-d8 are critical parameters for its purification, handling, and application. These properties are comparable to its non-deuterated counterpart, Carbazole, with minor variations attributable to the isotopic labeling. A summary of these quantitative data is presented below.



Property	Carbazole-d8	Carbazole (non- deuterated)
Melting Point	243 °C[1][2]	246 °C[3]
Boiling Point	355.0 ± 11.0 °C (at 760 mmHg)	354.8 °C (at 760 mmHg)[3][4]
Molecular Formula	C12HD8N	C12H9N[3]
Molecular Weight	175.26 g/mol [5]	167.21 g/mol [3]
Appearance	White to light yellow powder/crystal[1][2]	White crystals/plates[4]

Experimental Protocols

Accurate determination of melting and boiling points requires standardized methodologies. The following protocols outline common laboratory procedures for characterizing solid organic compounds like Carbazole-d8.

3.1 Melting Point Determination (Capillary Method)

This method is based on heating a small sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid. Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (one end sealed)
- Thermometer
- Sample of Carbazole-d8 (finely powdered and dry)

Procedure:



- Sample Preparation: Crush a small amount of Carbazole-d8 into a fine powder. Tap the open end of a capillary tube into the powder to collect a small sample.[6]
- Packing: Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 1-2 mm.[7]
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.[6]
- Heating: Begin heating the block. A rapid heating rate can be used for an initial approximate
 determination. For an accurate measurement, cool the apparatus and begin heating again
 slowly, at a rate of about 1-2°C per minute, when the temperature is 15-20°C below the
 expected melting point.[6]
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has completely liquefied (T2). The melting point is reported as the range T1-T2.

3.2 Boiling Point Determination (Micro Method)

For solids that can be melted without decomposition, the boiling point can be determined using a micro method, which is suitable for small sample quantities. The Thiele tube method is a common and effective approach.[8]

Apparatus:

- Thiele tube or oil bath
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil or liquid paraffin)[9]
- Sample of Carbazole-d8



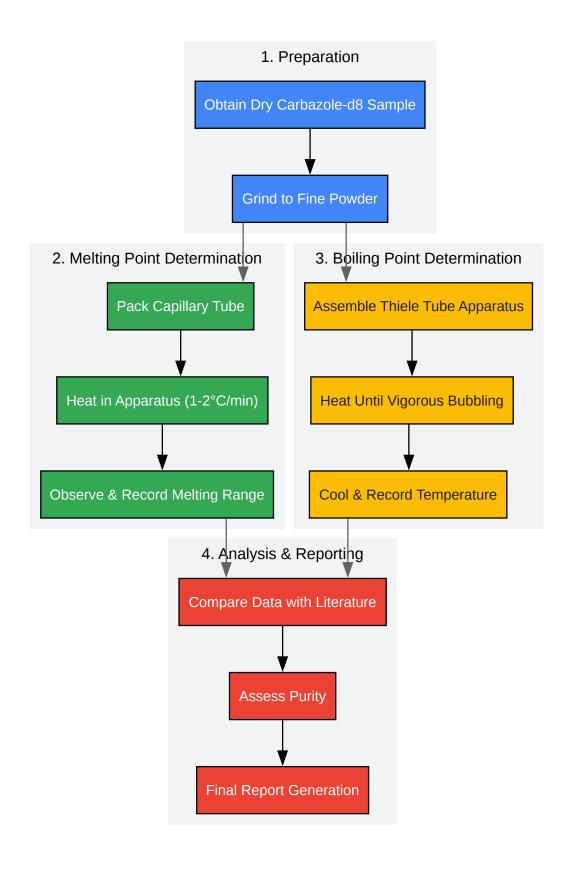
Procedure:

- Sample Preparation: Place a small amount of Carbazole-d8 into the small test tube, enough to form a liquid column of about 1-2 cm upon melting.
- Capillary Insertion: Place the capillary tube (sealed end up) into the test tube containing the sample.[8][10]
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[8]
- Heating: Immerse the assembly in a Thiele tube filled with heating oil, ensuring the sample is below the oil level. Heat the side arm of the Thiele tube gently.[8]
- Observation: As the temperature rises, the sample will melt and then begin to boil. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the inverted capillary tube.[10]
- Recording: Remove the heat source and allow the apparatus to cool slowly. The boiling point
 is the temperature at which the stream of bubbles stops and the liquid is drawn back into the
 capillary tube.[10]

Visualization of Experimental Workflow

The logical flow for the physical characterization of Carbazole-d8 can be visualized as follows. This workflow ensures a systematic approach from sample acquisition to final data reporting.





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Caption: Workflow for Physical Property Determination of Carbazole-d8.



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